

An In-depth Technical Guide to the Physicochemical Properties of 5-Chlorouracil

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **5-Chlorouracil**, a halogenated derivative of uracil. This compound is of significant interest in pharmaceutical research, particularly in the development of anticancer and antiviral therapies, as well as in genetic and biochemical studies.[1][2] Its mechanism of action often involves the inhibition of DNA synthesis, making it effective against rapidly proliferating cells.[1]

Core Physicochemical Data

The fundamental physicochemical properties of **5-Chlorouracil** are summarized in the tables below, providing a clear reference for laboratory and development work.

General and Physical Properties



Property	Value	Source
Molecular Formula	C4H3CIN2O2	[1][3][4]
Molar Mass	146.53 g/mol	[1][3][4]
Appearance	White to off-white/light beige crystalline powder	[2][3][4]
Melting Point	>300 °C (lit.)	[1][3][5][6]
Boiling Point	413.6°C at 760 mmHg	[3][7]
Density	1.6838 g/cm³ (rough estimate)	[3][5]
Vapor Pressure	1.98E-07 mmHg at 25°C	[3][7]
Storage Conditions	2-8°C, in a tightly closed container	[1][3][5]

Solubility and Partitioning

Property	Value	Source
Water Solubility	2.501 g/L at 25°C	[3][7][8]
Solubility in other solvents	Soluble in 1 M NH ₄ OH (50 mg/mL)	[3][4][7]
DMF: 8 mg/ml	[9]	
Ethanol: 53 mg/ml	[9]	_
PBS (pH 7.2): 60 mg/ml	[9]	_
DMSO: 0.8 mg/ml	[9]	_
рКа	6.77 ± 0.10 (Predicted)	[3][4][7]
8.13	[10]	
LogP (Octanol/Water)	-0.35	[11]

Spectroscopic Data



Property	Details	Source
UV/Vis Absorption (λmax)	210, 272 nm	[9]
¹H NMR	Spectra available in DMSO-d ₆	[12][13]
¹³ C NMR	Spectra have been reported	[14]
IR and Raman Spectra	Detailed vibrational analysis has been performed	[15]
Mass Spectrometry	GC-MS and LC-MS data available	[16][17]

Experimental Methodologies

While detailed, step-by-step experimental protocols for the determination of all physicochemical properties of **5-Chlorouracil** are not extensively available in the public literature, the following general methods are standardly employed for such characterizations.

Purity Determination: The purity of **5-Chlorouracil** is often determined by titration, a quantitative chemical analysis method.[1]

Spectroscopic Analysis:

- UV-Visible Spectroscopy: The UV absorption spectrum is typically measured using a spectrophotometer. The substance is dissolved in a suitable solvent, and the absorbance is measured at various wavelengths to determine the λmax values, which correspond to electronic transitions within the molecule.[18]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra are recorded to elucidate the molecular structure. The sample is dissolved in a deuterated solvent (e.g., DMSO-d₆), and the spectrum is obtained using an NMR spectrometer.[12][14]
- Infrared (IR) and Raman Spectroscopy: These techniques are used to identify the functional groups and vibrational modes of the molecule. The IR spectrum is often obtained from a solid sample using an FTIR spectrophotometer.[15][18]

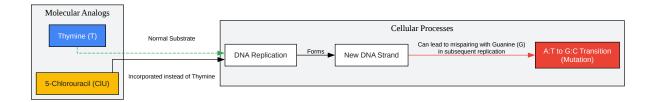


Solubility Determination: The solubility of **5-Chlorouracil** in various solvents can be determined by preparing a saturated solution at a specific temperature. The concentration of the dissolved solute is then measured, often using techniques like UV-Vis spectrophotometry or high-performance liquid chromatography (HPLC). For instance, its solubility in supercritical CO₂ has been measured using UV-Vis spectrophotometry.[19]

Melting Point Determination: The melting point is determined using a melting point apparatus, where a small amount of the crystalline solid is heated, and the temperature range over which it melts is observed.

Logical Pathway: 5-Chlorouracil as a Mutagenic Agent

5-Chlorouracil is known to be a mutagenic and clastogenic agent.[20] Its structural similarity to the natural DNA base thymine allows it to be incorporated into DNA during replication. This incorporation can lead to errors in subsequent replication, such as mispairing with guanine, resulting in A:T to G:C transitions. This mechanism is central to its use in genetic research and its potential as an anticancer agent.[1][20]



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Caption: Logical workflow of **5-Chlorouracil**'s mutagenic action.

Conclusion



This technical guide provides a consolidated source of information on the key physicochemical properties of **5-Chlorouracil**. The presented data is essential for researchers and professionals in drug development and molecular biology who are working with this compound. While detailed experimental protocols are not readily available, the standard analytical techniques described form the basis for the characterization of this and similar molecules. The understanding of its properties and mechanism of action will continue to fuel its application in various scientific fields.

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